Technical Guide: Solubility Profile & Characterization of 2-(2-Methoxyphenyl)acetamide

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Compound of Interest

Compound Name:	*2-(2-Methoxyphenyl)acetamide*
CAS No.:	*33390-80-6*
Cat. No.:	*B3022822*

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Executive Summary & Compound Identification

Effective process development requires a precise distinction between structural isomers. This guide focuses strictly on **2-(2-Methoxyphenyl)acetamide** (a primary amide), often confused with its anilide isomer, N-(2-methoxyphenyl)acetamide.

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Feature	Target Compound	Common Isomer (Caution)
Name	2-(2-Methoxyphenyl)acetamide	N-(2-Methoxyphenyl)acetamide
CAS RN	33390-80-6	93-26-5
Structure	Primary Amide (Ar-CH_2-$CONH_2$)	Anilide (Ar-NH-CO-CH_3)
Role	Intermediate (e.g., Silodosin, PPAR agonists)	Analgesic / Chemical Reagent
Key Property	High MP, H-bond Donor & Acceptor	Lower MP, H-bond Donor

Core Solubility Insight: The presence of the primary amide group (-$CONH_2$) creates a robust intermolecular hydrogen-bonding network in the crystal lattice. Consequently, dissolution requires solvents capable of disrupting these strong amide-amide interactions (high dielectric constant or strong H-bond acceptors).

Solubility Profile & Solvent Compatibility

The following data categorizes solvent compatibility based on experimental synthesis workflows and Quantitative Structure-Property Relationship (QSPR) principles derived from the amide pharmacophore.

Table 1: Solubility Classification at 25°C

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Solvent Class	Solvent	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Strong dipole-dipole interactions disrupt the amide crystal lattice effectively.
Chlorinated	DCM, Chloroform	High	Excellent solvation of the lipophilic anisole ring; breaks weak lattice forces. Used in BBr_3 demethylation steps.[1][2]
Nitriles	Acetonitrile	Good	Standard solvent for synthesis (e.g., from acid chloride or mixed anhydride).[3]
Alcohols	Methanol	Good	Proton donor/acceptor capability matches the amide functionality.
Alcohols	Ethanol, IPA	Moderate	Solubility decreases as alkyl chain length increases. Ideal for recrystallization when heated.
Esters	Ethyl Acetate	Moderate	Good for extraction but may require heating for high concentrations.
Ethers	THF, 1,4-Dioxane	Moderate	Soluble, but less effective than chlorinated solvents.
Hydrocarbons	Hexane, Heptane	Poor (<1 mg/mL)	Lack of polarity prevents disruption of

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			amide H-bonds. Used as anti-solvents.
Aqueous	Water	Low	The lipophilic 2-methoxybenzyl tail dominates, limiting water solubility despite the polar amide head.

> *Process Tip: For reaction workups, Dichloromethane (DCM) is the preferred extraction solvent due to high solubility. For purification, a Toluene/Ethyl Acetate gradient or recrystallization from Hot Ethanol is recommended.*

Thermodynamic Modeling & Molecular Interactions

Understanding the "Why" behind the solubility allows for better solvent substitution.

The Dissolution Mechanism

The dissolution of **2-(2-Methoxyphenyl)acetamide** is governed by the competition between:

- Crystal Lattice Energy: Stabilized by intermolecular H-bonds (

) between amide dimers.
- Solvation Energy: The energy released when solvent molecules surround the solute.
- In Non-Polar Solvents (Hexane): Solvent-Solute interactions are Van der Waals forces, which are too weak to overcome the Amide-Amide H-bonds.

  Insoluble.

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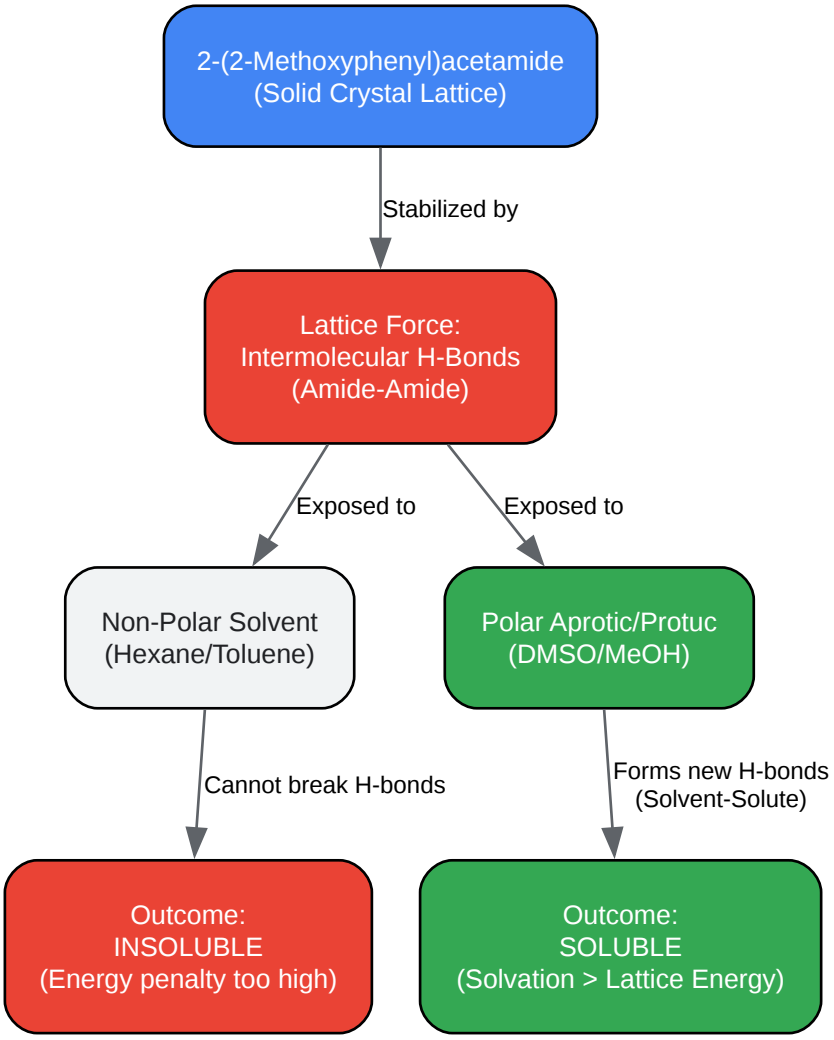
- In Polar Aprotic Solvents (DMSO): The solvent oxygen acts as a strong H-bond acceptor for the amide protons (

  ), breaking the lattice.

  Soluble.

Visualization of Solvation Pathway

The following diagram illustrates the logical flow of solvent selection based on molecular interactions.



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Caption: Thermodynamic decision tree showing how solvent polarity overcomes crystal lattice energy.

Experimental Protocols for Solubility Determination

To validate specific solubility values for your specific batch (polymorphs can affect solubility), use the following self-validating protocols.

Protocol A: Gravimetric Determination (Gold Standard)

Purpose: Precise measurement of saturation solubility (

). Reagents: HPLC-grade solvent, **2-(2-Methoxyphenyl)acetamide** (>98% purity).

- Preparation: Add excess solid compound (~100 mg) to a 4 mL glass vial.
- Solvation: Add exactly 1.0 mL of the target solvent.
- Equilibration:
  - Seal vial tightly.
  - Shake/vortex at 25°C for 24 hours. Critical: Ensure solid is still present after 24h. If not, add more solid.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter into a pre-weighed vessel (

).
- Evaporation: Evaporate solvent under vacuum or nitrogen stream at 40°C until constant weight is achieved.
- Calculation:

Protocol B: Visual Solubility Screening (Rapid)

Purpose: Quick "Go/No-Go" decision for process solvents.

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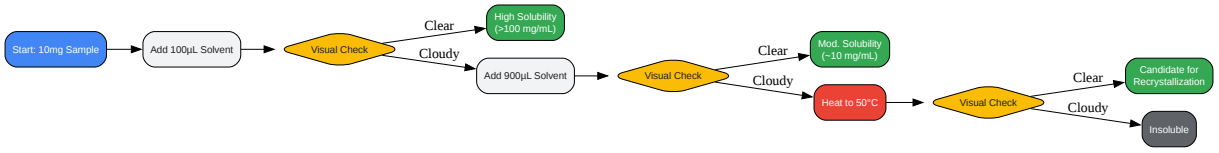
- Weigh 10 mg of compound into a clear vial.
- Add solvent in increments:
  - Step 1: Add 100 µL (Conc = 100 mg/mL). Vortex. Clear? -> High Solubility.
  - Step 2: If cloudy, add 900 µL (Total = 1 mL, Conc = 10 mg/mL). Vortex. Clear? -> Moderate Solubility.
  - Step 3: If cloudy, heat to 50°C. Clear? -> Temperature Dependent.[3][4][5]

Recrystallization Strategy

For purification, the "Anti-Solvent" method is most effective due to the steep solubility gradient.

System	Ratio (v/v)	Procedure
Ethyl Acetate / Hexane	1:3	Dissolve in hot Ethyl Acetate. Add Hexane dropwise until turbid. Cool slowly to 4°C.
Ethanol / Water	1:1	Dissolve in boiling Ethanol. Add hot water until faint turbidity. Cool to RT.

Workflow Diagram: Solubility Assessment



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Caption: Step-by-step decision matrix for rapid solubility classification.

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